

# An In-depth Technical Guide to 2-Methyl-3-nitrobenzohydrazide

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## Compound of Interest

Compound Name: 2-Methyl-3-nitrobenzohydrazide

CAS No.: 869942-83-6

Cat. No.: B1335955

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## Abstract

**2-Methyl-3-nitrobenzohydrazide** is a small molecule of interest in medicinal chemistry and organic synthesis. As a derivative of the versatile benzohydrazide scaffold, it holds potential for a range of biological activities. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and a discussion of its potential therapeutic applications based on the known activities of related compounds. Due to the limited availability of direct experimental data for this specific molecule, this guide leverages information on its precursors and analogous structures to provide a thorough characterization.

## Chemical Properties

Direct experimental data for the physicochemical properties of **2-Methyl-3-nitrobenzohydrazide** are not widely available in published literature. However, its basic molecular properties have been determined, and estimations for other properties can be made by examining its precursors and related compounds.

## Core Properties

The fundamental molecular properties of **2-Methyl-3-nitrobenzohydrazide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>	--INVALID-LINK--
Molecular Weight	195.18 g/mol	--INVALID-LINK--
CAS Number	869942-83-6	--INVALID-LINK--
Synonyms	Benzoic Acid, 2-Methyl-3-Nitro-, Hydrazide	--INVALID-LINK--

## Physicochemical Properties (Comparative Analysis)

While specific experimental values for **2-Methyl-3-nitrobenzohydrazide** are not available, the properties of its immediate precursor, 2-Methyl-3-nitrobenzoic acid, can provide some insight into its expected physical state and solubility.

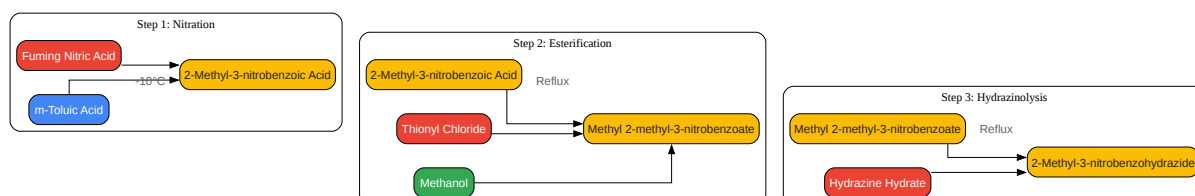
Property	2-Methyl-3-nitrobenzoic acid (Precursor)	Expected for 2-Methyl-3-nitrobenzohydrazide
Appearance	Fine needles or light beige powder	Likely a solid at room temperature
Melting Point	182-184 °C	Expected to be a solid with a distinct melting point
Boiling Point	Not available	Not readily available
Solubility	Insoluble in water	Likely soluble in polar organic solvents

Disclaimer: The data for **2-Methyl-3-nitrobenzohydrazide** in the table above are estimations based on the properties of its precursor and the general characteristics of benzohydrazide compounds. Experimental verification is required for precise determination.

# Synthesis of 2-Methyl-3-nitrobenzohydrazide

The synthesis of **2-Methyl-3-nitrobenzohydrazide** is a multi-step process that begins with the nitration of m-toluic acid, followed by esterification, and finally, hydrazinolysis.

## Synthesis Workflow



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Caption: Synthesis workflow for **2-Methyl-3-nitrobenzohydrazide**.

## Experimental Protocols

### Step 1: Synthesis of 2-Methyl-3-nitrobenzoic Acid

This protocol is adapted from the nitration of m-toluic acid.

- Materials:
  - m-Toluic acid
  - Fuming nitric acid
- Procedure:

- In a flask equipped with a stirrer and maintained at  $-10^{\circ}\text{C}$ , slowly add m-toluic acid to constantly stirred fuming nitric acid.
- Maintain the temperature at  $-10^{\circ}\text{C}$  for one hour, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to obtain the crude 2-Methyl-3-nitrobenzoic acid.
- The crude product can be further purified by recrystallization.

### Step 2: Synthesis of Methyl 2-methyl-3-nitrobenzoate

This protocol describes the esterification of the product from Step 1.

- Materials:
  - 2-Methyl-3-nitrobenzoic acid
  - Methanol
  - Thionyl chloride
- Procedure:
  - To a solution of methanol at  $0-10^{\circ}\text{C}$ , add thionyl chloride dropwise.
  - Add solid 2-Methyl-3-nitrobenzoic acid to the solution and heat to reflux overnight.
  - Distill the reaction mixture until the pot temperature reaches approximately  $73^{\circ}\text{C}$ .
  - After cooling, add water and adjust the pH to 7 with a sodium hydroxide solution.
  - Collect the product, Methyl 2-methyl-3-nitrobenzoate, by filtration, wash with water, and air dry.

### Step 3: Synthesis of **2-Methyl-3-nitrobenzohydrazide**

This is a general procedure for the synthesis of benzohydrazides.

- Materials:
  - Methyl 2-methyl-3-nitrobenzoate
  - Hydrazine hydrate
  - Methanol (as solvent)
- Procedure:
  - In a round-bottomed flask, dissolve Methyl 2-methyl-3-nitrobenzoate in methanol.
  - Add hydrazine hydrate to the solution.
  - Reflux the mixture for several hours (typically 2-6 hours), monitoring the reaction by TLC.
  - After the reaction is complete, cool the mixture to room temperature.
  - The product, **2-Methyl-3-nitrobenzohydrazide**, will precipitate out of the solution.
  - Filter the precipitate, wash with cold water or ethanol, and dry to obtain the final product.

## Spectral Data (Comparative Analysis)

Direct experimental spectral data for **2-Methyl-3-nitrobenzohydrazide** is not readily available. However, the expected spectral characteristics can be inferred from the analysis of related compounds.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of **2-Methyl-3-nitrobenzohydrazide** is expected to show distinct signals for the aromatic protons, the methyl protons, and the hydrazide protons. The chemical shifts will be influenced by the electron-withdrawing nitro group and the methyl group on the benzene ring.

### Infrared (IR) Spectroscopy

The IR spectrum will be characterized by absorption bands corresponding to the key functional groups:

- N-H stretching: Around 3200-3400  $\text{cm}^{-1}$  from the hydrazide group.
- C=O stretching: Around 1640-1680  $\text{cm}^{-1}$  from the amide carbonyl group.
- N-O stretching (asymmetric and symmetric): Around 1500-1550  $\text{cm}^{-1}$  and 1300-1350  $\text{cm}^{-1}$  from the nitro group.
- C-H stretching: Aromatic C-H stretches above 3000  $\text{cm}^{-1}$  and aliphatic C-H stretches from the methyl group around 2850-2960  $\text{cm}^{-1}$ .

## Mass Spectrometry

The mass spectrum is expected to show a molecular ion peak  $[M]^+$  corresponding to the molecular weight of 195.18. Fragmentation patterns would likely involve the loss of the hydrazide moiety and cleavage of the benzene ring.

Disclaimer: The spectral data information provided is predictive and based on the analysis of similar compounds. Experimental acquisition of spectra is necessary for definitive structural confirmation.

## Potential Biological Activities

While no specific biological activities have been reported for **2-Methyl-3-nitrobenzohydrazide**, the benzohydrazide scaffold is a well-known pharmacophore with a broad range of therapeutic properties.<sup>[1]</sup>

## Antimicrobial Activity

Benzohydrazide derivatives have been extensively studied for their antibacterial and antifungal properties. The mechanism of action is often attributed to the inhibition of essential enzymes in microorganisms. For instance, some hydrazides are known to inhibit mycolic acid synthesis in mycobacteria, a key component of their cell wall.

## Anticancer Activity

Several benzohydrazide derivatives have demonstrated significant in vitro cytotoxicity against various cancer cell lines. Their proposed mechanisms of action include the induction of apoptosis and the inhibition of enzymes crucial for cancer cell proliferation.

## Other Potential Activities

The benzohydrazide class of compounds has also been associated with a variety of other biological activities, including:

- Anti-inflammatory
- Anticonvulsant
- Antiviral
- Antitubercular

Further research is necessary to determine if **2-Methyl-3-nitrobenzohydrazide** exhibits any of these therapeutic properties and to elucidate its specific mechanisms of action.

## Conclusion

**2-Methyl-3-nitrobenzohydrazide** is a compound with significant potential for further investigation in the fields of medicinal chemistry and drug discovery. While direct experimental data on its properties are currently limited, this guide provides a solid foundation for researchers by summarizing its known characteristics, detailing a reliable synthetic route, and outlining its potential biological relevance based on the well-established activities of the benzohydrazide family. Future studies should focus on the experimental determination of its physicochemical and spectral properties, as well as a thorough evaluation of its biological activity profile to unlock its full therapeutic potential.

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## References

- 1. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]

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